

Proper Disposal Procedures for Pyridate

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Compound of Interest		
Compound Name:	Pyridate	
Cat. No.:	B1679944	Get Quote

The following guide provides essential safety and logistical information for the proper disposal of **Pyridate**, a herbicide used in agricultural and research settings. Adherence to these procedural steps is critical for ensuring laboratory safety, protecting the environment, and maintaining regulatory compliance. **Pyridate** is classified as harmful if swallowed, a skin irritant, and may cause an allergic skin reaction.[1][2] Furthermore, it is very toxic to aquatic life with long-lasting effects.[2][3]

Immediate Safety and Handling

Before beginning any disposal procedure, it is imperative to wear appropriate Personal Protective Equipment (PPE). In the event of a spill, contain the material to prevent environmental release and manage the cleanup materials as hazardous waste.

Required Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles.[1]
- Skin Protection: Chemical-impermeable gloves and impervious clothing are necessary.
- Respiratory Protection: If exposure limits are exceeded or irritation occurs, use a full-face respirator.[1]

In Case of a Spill:

For small spills, wipe up with an absorbent material like cloth or fleece.



- For large spills, dike the material and absorb it in vermiculite, dry sand, or earth, then place it into containers for disposal.[3]
- Following product recovery, flush the area with water.[3]
- Never return spilled material to the original container for re-use.
- All materials used for spill cleanup must be collected and disposed of as hazardous waste.[3]

Core Disposal Principles

The disposal of **Pyridate** and its containers is regulated by federal, state, and local laws, including the Federal Insecticide, Fungicide, and Rodenticide Act (FIFRA) and the Resource Conservation and Recovery Act (RCRA).[5]

- Consult the Product Label: The most crucial first step is to read the "Storage and Disposal" section on the product's label for specific instructions.[4][6]
- Hazardous Waste: Pyridate waste and its containers must be treated as hazardous waste and disposed of at a licensed or approved waste disposal facility.[3][7]
- Prevent Environmental Contamination: Never pour Pyridate or its rinse water down sinks, drains, or into any water bodies.[7][8][9] The pesticide is toxic to estuarine organisms.[7]
- Local Regulations: Always check with your local environmental or solid waste authority for specific community guidelines or collection programs, as state and local laws may be stricter than federal requirements.[5][6][9]

Step-by-Step Disposal Procedures Disposal of Excess or Unwanted Pyridate

Wastes resulting from the use of this product must be disposed of properly.[7]

 Identify as Waste: Any excess product that cannot be used according to the label directions should be considered waste.[9]



- Containerize and Label: Keep the waste **Pyridate** in its original, labeled container.[6] If the
 original container is damaged, transfer the waste to a clean, sealable, high-density
 polyethylene (HDPE) container and label it clearly.[10]
- Arrange for Disposal: Contact a licensed hazardous waste disposal company or your local solid waste authority to arrange for transport and disposal.[3][5] Many states offer "Clean Sweep" programs for collecting pesticide waste.[5]

Disposal of Empty Pyridate Containers

Empty containers may retain product residue and must be handled carefully.[3] Do not reuse empty containers for any other purpose.[6][7]

For Nonrefillable Plastic and Metal Containers (>50 lbs):

- Triple Rinse Promptly: As soon as the container is empty, perform a triple rinse (or pressure rinse) procedure.
 - Step 1: Empty the remaining contents into your application equipment or a mix tank.[7]
 - Step 2: Fill the container 1/4 full with water.[7]
 - Step 3: Replace and tighten the closure. For the next 30 seconds, tip the container on its side and roll it back and forth, ensuring at least one complete revolution.[7]
 - Step 4: Stand the container on its end and tip it back and forth several times. Repeat on the other end.[7]
 - Step 5: Empty the rinsate (the rinse water) into the application equipment or a mix tank for later use or disposal.[7]
 - Step 6: Repeat this entire procedure two more times.[7]
- Final Disposal:
 - Plastic Containers: Once rinsed, offer the container for recycling if available. If not, puncture it to prevent reuse and dispose of it in a sanitary landfill or by incineration, as approved by state and local authorities.[7]



 Metal Containers: Offer for recycling or reconditioning if appropriate. Otherwise, puncture and dispose of in a sanitary landfill or by other approved procedures.

For Fiber Drums with Liners:

- Empty Liner: Completely empty the liner by shaking and tapping the sides and bottom to loosen clinging particles. Empty the residue into application equipment.[7]
- Dispose of Liner: Offer the liner for recycling if available, or dispose of it in a sanitary landfill or by incineration.[7]
- Dispose of Drum: If the drum is not contaminated and can be reused, it should only be refilled with **Pyridate** Technical.[7] If it cannot be reused, dispose of it in the same manner required for its liner.[7]

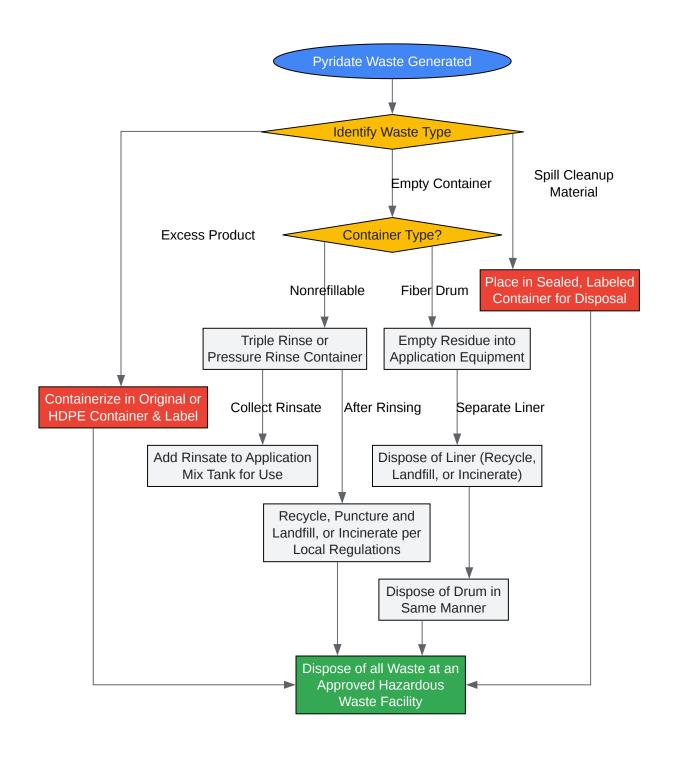
Quantitative Data for Disposal Procedures

Parameter	Specification	Container Type	Source
Rinse Volume	Fill 1/4 of the container capacity with water.	Nonrefillable Plastic & Metal	[7]
Rinsing Agitation Time	Roll back and forth for a minimum of 30 seconds.	Nonrefillable Plastic & Metal	[7]
Rinse Repetitions	The entire rinsing procedure must be repeated 3 times.	Nonrefillable Plastic & Metal	[7]
Pressure Rinse Minimum	30 PSI for at least 60 seconds.	Large Nonrefillable Containers	[7]

Disposal Workflow Visualization

The following diagram illustrates the decision-making process for the proper disposal of **Pyridate** waste streams.





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